

Safety and Handling of 1,4-Diacetoxybutane: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 1,4-Diacetoxybutane

Cat. No.: B3422659

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **1,4-Diacetoxybutane** (CAS No. 628-67-1), a chemical intermediate with applications in various research and development settings. Due to the limited availability of direct toxicological data for **1,4-Diacetoxybutane**, this document incorporates information on its principal metabolite, 1,4-Butanediol, to provide a more complete safety profile. Adherence to the protocols and recommendations outlined herein is critical for ensuring a safe laboratory environment.

Chemical and Physical Properties

A summary of the key physical and chemical properties of **1,4-Diacetoxybutane** is presented in Table 1. This data is essential for the proper design of experiments and for understanding the substance's behavior under various conditions.

Property	Value	Reference
Molecular Formula	C ₈ H ₁₄ O ₄	[1]
Molecular Weight	174.19 g/mol	[1]
Appearance	Colorless liquid	[2]
Melting Point	12 - 15 °C	[3]
Boiling Point	229 - 230 °C	[4]
Flash Point	105.2 °C (estimated)	[4]
Specific Gravity	1.048 g/cm ³	
Water Solubility	Miscible	[5]

Toxicological Data

Direct and comprehensive toxicological studies on **1,4-Diacetoxybutane** are not readily available in published literature. However, upon ingestion or metabolic action, it is anticipated to hydrolyze to 1,4-Butanediol. Therefore, understanding the toxicology of 1,4-Butanediol is paramount for assessing the potential hazards of **1,4-Diacetoxybutane**.

1,4-Butanediol is rapidly absorbed and metabolized in the body to gamma-hydroxybutyrate (GHB), a psychoactive substance with depressant effects on the central nervous system.[6][7][8] Acute toxicity associated with 1,4-Butanediol ingestion can lead to a range of adverse effects, including vomiting, incontinence, agitation, respiratory depression, and in severe cases, death.[6][9]

Acute Toxicity Data for 1,4-Butanediol (Metabolite)

The following table summarizes the available acute toxicity data for 1,4-Butanediol.

Route of Exposure	Species	LD50 (Lethal Dose, 50%)	Reference
Oral	Rat	1525 - 1830 mg/kg	[3][10]
Oral	Mouse	1650 - 2062 mg/kg	[3]
Oral	Guinea Pig	1200 mg/kg	[3]
Oral	Rabbit	2531 mg/kg	[3]
Dermal	Rat	>5000 mg/kg	[10]

Irritation Data for 1,4-Butanediol (Metabolite)

Type of Irritation	Finding	Reference
Skin Irritation	Considered to be at most a slight irritant.	[10]
Eye Irritation	Considered to be at most a slight irritant.	[10]
Respiratory Tract Irritation	Considered to be at most a slight irritant.	[10]

Experimental Protocols for Safety Assessment

For a comprehensive safety assessment of **1,4-Diacetoxybutane**, standardized experimental protocols should be followed. The Organization for Economic Co-operation and Development (OECD) provides guidelines for the testing of chemicals that are widely accepted by regulatory bodies.

Acute Oral Toxicity Study (Adapted from OECD Guideline 420, 423, or 425)

This study is designed to determine the short-term toxic effects of a single oral dose of **1,4-Diacetoxybutane**.

Methodology:

- **Test Animals:** Healthy, young adult laboratory rodents (rats are preferred) are used.[\[11\]](#)
Animals are acclimatized to laboratory conditions before the study.
- **Dosage:** A series of fixed dose levels are used. The starting dose is selected based on available information on structurally related chemicals.[\[12\]](#)
- **Administration:** The test substance is administered by gavage in a single dose. Animals are fasted before dosing.[\[11\]](#)[\[12\]](#)
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.[\[12\]](#)
- **Endpoint:** The primary endpoint is the identification of a dose that causes evident toxicity or mortality, which allows for classification of the substance according to the Globally Harmonised System (GHS).[\[13\]](#)

In Vitro Skin Irritation Test (Adapted from OECD Guideline 439)

This in vitro test uses a reconstructed human epidermis (RhE) model to assess the skin irritation potential of **1,4-Diacetoxymethane**, reducing the need for animal testing.[\[1\]](#)[\[14\]](#)

Methodology:

- **Test System:** A commercially available, validated RhE model is used.[\[1\]](#)
- **Application:** A small amount of the test substance is applied topically to the surface of the RhE tissue.[\[1\]](#)
- **Exposure and Incubation:** The tissue is exposed to the substance for a defined period, after which it is rinsed and incubated.[\[15\]](#)
- **Viability Assessment:** Cell viability is determined using a colorimetric assay (e.g., MTT assay). A reduction in cell viability below a certain threshold indicates that the substance is an irritant.[\[14\]](#)[\[15\]](#)

Acute Eye Irritation/Corrosion Test (Adapted from OECD Guideline 405)

This test evaluates the potential of **1,4-Diacetoxybutane** to cause eye irritation or corrosion. A weight-of-evidence analysis of existing data should be performed before conducting in vivo testing.[16]

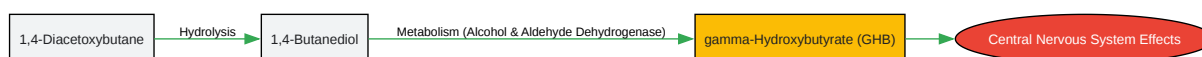
Methodology:

- Test Animals: Albino rabbits are the preferred species.[16]
- Procedure: A single dose of the test substance is applied to one eye of the animal, with the other eye serving as a control.[16]
- Observation: The eyes are examined at specific intervals for signs of irritation, including redness, swelling, and discharge, as well as corneal and iridial lesions. The reversibility of any observed effects is also assessed.[17]
- Endpoint: The severity and persistence of eye lesions are scored to classify the substance's irritation potential.[16]

Signaling Pathways and Experimental Workflows

Proposed Metabolic Pathway of 1,4-Diacetoxybutane

The primary metabolic pathway of **1,4-Diacetoxybutane** is expected to involve its hydrolysis to 1,4-Butanediol, which is then further metabolized.

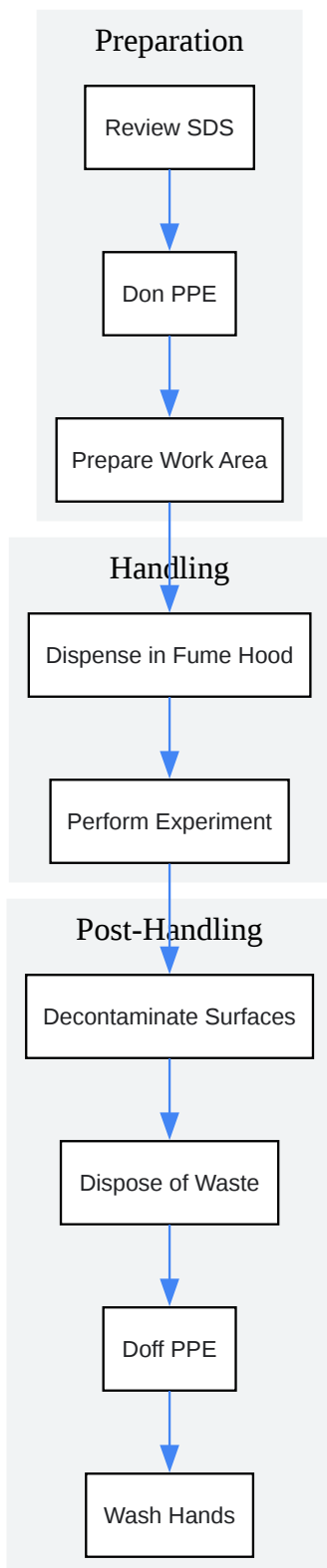


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Caption: Proposed metabolic pathway of **1,4-Diacetoxybutane**.

Standard Laboratory Handling Workflow

A standardized workflow for handling **1,4-Diacetoxybutane** in a laboratory setting is crucial to minimize exposure and ensure safety.

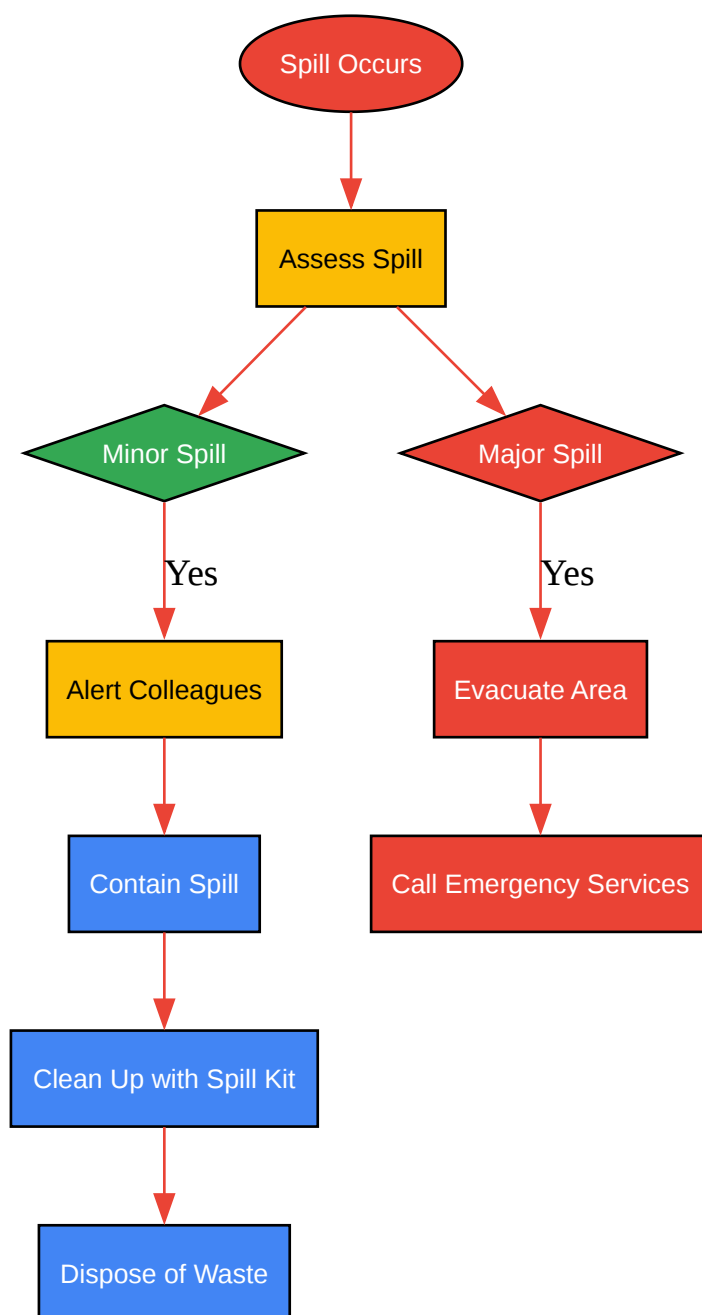


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Caption: Standard workflow for handling **1,4-Diacetoxybutane**.

Emergency Response for a Chemical Spill

In the event of a chemical spill, a clear and logical response is necessary to ensure the safety of all laboratory personnel.



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Caption: Emergency response workflow for a chemical spill.

Handling and Storage

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.[13]
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile, neoprene). Inspect gloves for any signs of degradation before use.
- Skin and Body Protection: Wear a lab coat, long pants, and closed-toe shoes. For larger quantities or tasks with a high risk of splashing, consider additional protective clothing.[13]
- Respiratory Protection: Under normal laboratory conditions with adequate ventilation (i.e., in a chemical fume hood), respiratory protection is not typically required. If vapors or aerosols are generated outside of a fume hood, a respirator may be necessary.

Safe Handling Practices

- Work in a well-ventilated area, preferably in a chemical fume hood.[2]
- Avoid contact with skin, eyes, and clothing.[2]
- Do not eat, drink, or smoke in the laboratory.[18]
- Wash hands thoroughly after handling.[2]
- Keep containers tightly closed when not in use.

Storage

- Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents.[2]
- Keep containers tightly sealed to prevent moisture absorption and contamination.

First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.
- Skin Contact: Immediately wash skin with soap and plenty of water. Remove contaminated clothing. Seek medical attention if irritation develops.
- Inhalation: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Seek immediate medical attention.[\[19\]](#)

Firefighting Measures

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: When heated, **1,4-Diacetoxybutane** may decompose and emit acrid smoke and fumes.[\[5\]](#)
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Accidental Release Measures

- Minor Spills: Absorb the spill with an inert material (e.g., vermiculite, sand) and place it in a suitable container for disposal.[\[20\]](#) Clean the spill area with soap and water.
- Major Spills: Evacuate the area and prevent entry.[\[21\]](#) If the spill is flammable, eliminate all ignition sources.[\[22\]](#) Contact your institution's emergency response team.

Disposal Considerations

Dispose of waste in accordance with all applicable federal, state, and local regulations. Do not allow the chemical to enter drains or waterways.[\[20\]](#)

This technical guide is intended to provide essential safety and handling information for **1,4-Diacetoxybutane**. It is not a substitute for a thorough understanding of the material's properties and the implementation of a comprehensive laboratory safety program. Always consult the most up-to-date Safety Data Sheet (SDS) before working with this or any other chemical.

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